

# Proper Disposal Procedures for TR-14035

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## Compound of Interest

Compound Name: TR-14035

Cat. No.: B1682992

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for the Disposal of **TR-14035**

This document provides procedural, step-by-step guidance for the safe and compliant disposal of **TR-14035**, a potent integrin antagonist used in inflammation and autoimmune disease research. Adherence to these protocols is crucial for maintaining laboratory safety and ensuring environmental protection.

## Quantitative Data Summary

For easy reference and comparison, the following table summarizes key quantitative data related to the chemical properties and handling of **TR-14035**.

| Property            | Value   | Source              |
|---------------------|---|---------------------|
| Chemical Formula    | C <sub>24</sub> H <sub>21</sub> Cl <sub>2</sub> NO <sub>5</sub> | Manufacturer's Data |
| Molecular Weight    | 474.33 g/mol  | Manufacturer's Data |
| CAS Number          | 232271-19-1   | Manufacturer's Data |
| Appearance          | Crystalline solid   | General Observation |
| Solubility in DMSO  | ≥ 10 mg/mL  | Manufacturer's Data |
| Storage Temperature | -20°C   | Manufacturer's Data |

## Disposal Protocol

The proper disposal of **TR-14035**, a chlorinated organic compound, requires adherence to specific hazardous waste regulations. The following protocol outlines the necessary steps for its safe disposal.

## Personal Protective Equipment (PPE)

Before handling **TR-14035** for disposal, ensure the following PPE is worn:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.

## Waste Categorization and Segregation

- Categorization: **TR-14035** waste should be classified as halogenated organic waste.
- Segregation:
  - Do not mix **TR-14035** waste with non-hazardous waste.
  - Keep halogenated organic waste separate from non-halogenated organic waste to facilitate proper disposal and recycling.

## Waste Collection and Storage

- Containers: Use only approved, leak-proof, and clearly labeled hazardous waste containers. The container must be compatible with chlorinated organic compounds.
- Labeling: The waste container must be labeled with:
  - The words "Hazardous Waste"
  - The full chemical name: (αS)-α-[(2,6-Dichlorobenzoyl)amino]-2',6'-dimethoxy[1,1'-biphenyl]-4-propanoic acid (**TR-14035**)
  - The concentration of the waste, if diluted.

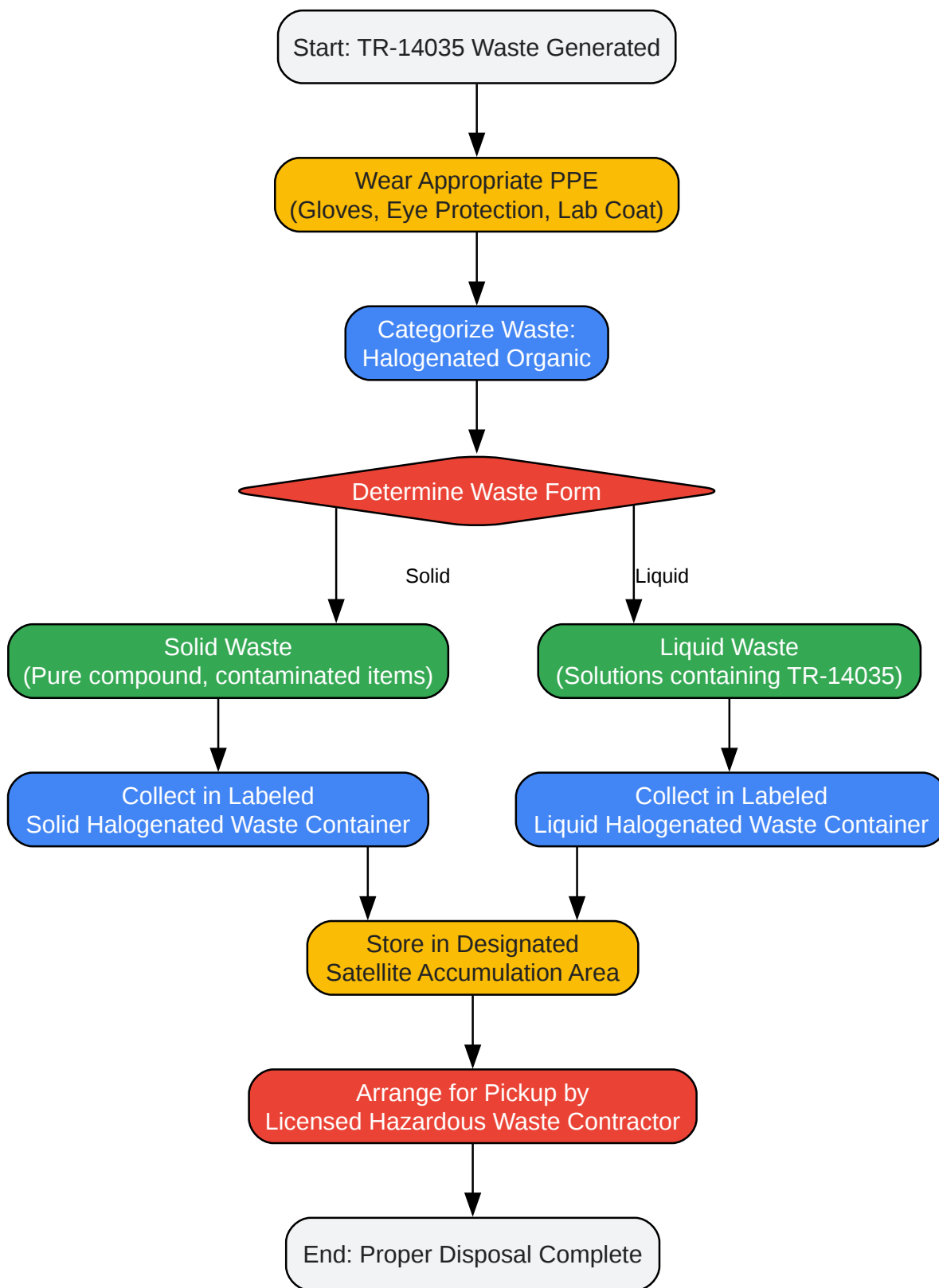
- The hazard characteristics (e.g., "Toxic," "Irritant").
- The date accumulation started.
- Storage: Store the waste container in a designated, well-ventilated, and secure satellite accumulation area. Keep the container closed except when adding waste.

## Disposal Procedure

- Pure Compound (Unused):
  - If in its original container, ensure the container is securely sealed.
  - Place the original container into a larger, labeled hazardous waste container.
  - Arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Contaminated Materials (e.g., gloves, wipes, pipette tips):
  - Collect all solid materials contaminated with **TR-14035** in a designated, lined hazardous waste container.
  - Seal the container and label it as "Solid Halogenated Organic Waste" with the chemical name.
  - Dispose of through your institution's EHS-approved waste stream.
- Solutions Containing **TR-14035**:
  - Collect all liquid waste containing **TR-14035** in a designated, labeled hazardous waste container for liquid halogenated organic waste.
  - Do not pour solutions containing **TR-14035** down the drain.
  - Arrange for pickup and disposal by a licensed hazardous waste contractor.

## Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **TR-14035** waste.



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Caption: Workflow for the proper disposal of **TR-14035** waste.

- To cite this document: BenchChem. [Proper Disposal Procedures for TR-14035]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1682992#tr-14035-proper-disposal-procedures\]](https://www.benchchem.com/product/b1682992#tr-14035-proper-disposal-procedures)

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